

# A Technical Guide to 2-Chloro-5-(trifluoromethyl)benzoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	2-Chloro-5-(trifluoromethyl)benzoyl chloride
Cat. No.:	B1585943

[Get Quote](#)

## Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-(trifluoromethyl)benzoyl chloride**, a critical reagent and building block in modern organic synthesis. The document details its chemical identity, physicochemical properties, established synthesis protocols, key applications in pharmaceutical and agrochemical development, and essential safety and handling procedures. Designed for researchers, chemists, and procurement managers in the life sciences and chemical industries, this guide consolidates vital technical data to support its effective and safe utilization in research and manufacturing.

## Compound Identification and Chemical Structure

**2-Chloro-5-(trifluoromethyl)benzoyl chloride** is a substituted aromatic acyl chloride. The presence of both a chloro and a trifluoromethyl group on the benzoyl scaffold imparts unique reactivity and makes it a valuable intermediate for introducing these moieties into more complex molecules.<sup>[1]</sup>

- CAS Number: 657-05-6<sup>[2][3]</sup>
- IUPAC Name: **2-chloro-5-(trifluoromethyl)benzoyl chloride**
- Molecular Formula: C<sub>8</sub>H<sub>3</sub>Cl<sub>2</sub>F<sub>3</sub>O<sup>[2]</sup>
- Molecular Weight: 243.01 g/mol <sup>[2]</sup>

- Synonyms: Not widely available, typically referred to by its IUPAC name or CAS number.

The structural arrangement of the substituents is crucial to its chemical behavior. The electron-withdrawing nature of the trifluoromethyl group and the chlorine atom activates the acyl chloride for nucleophilic attack, while their positions dictate the regioselectivity of further reactions on the aromatic ring.

Caption: Chemical Structure of **2-Chloro-5-(trifluoromethyl)benzoyl chloride**.

## Physicochemical and Spectroscopic Data

The physical and chemical properties of a compound are fundamental to its handling, storage, and application in synthesis. The data below has been aggregated from various chemical suppliers and databases.

Property	Value	Source
Physical State	Clear, almost colorless liquid	<a href="#">[4]</a>
Boiling Point	59-61°C at 1 mmHg	<a href="#">[4]</a>
Refractive Index (n <sub>20/D</sub> )	1.497	<a href="#">[4]</a>
Storage Temperature	Room Temperature, under inert atmosphere	<a href="#">[4]</a>

Note: Spectral data (NMR, IR, MS) should be obtained from the lot-specific Certificate of Analysis provided by the supplier.

## Synthesis and Manufacturing

**2-Chloro-5-(trifluoromethyl)benzoyl chloride** is typically synthesized from its corresponding carboxylic acid, 2-chloro-5-(trifluoromethyl)benzoic acid. The most common laboratory and industrial method involves chlorination using a suitable agent like thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride ((COCl)<sub>2</sub>).

The use of oxalyl chloride, often with a catalytic amount of N,N-dimethylformamide (DMF), is a widely adopted method.[\[5\]](#) This process is efficient and the byproducts (CO<sub>2</sub>, CO, HCl) are gaseous, which simplifies product purification.

## Workflow: Synthesis from Carboxylic Acid

Caption: General workflow for the synthesis of the title compound.

## Exemplary Laboratory Protocol

This protocol is a representative example and should be adapted and optimized based on laboratory conditions and scale.

- Preparation: To a solution of 2-Chloro-5-(trifluoromethyl)benzoic acid (1.0 eq.) in an inert solvent such as toluene, add a catalytic amount of N,N-dimethylformamide (DMF, ~0.05 eq.) under an inert atmosphere (e.g., Argon or Nitrogen).[\[5\]](#)
- Chlorination: Slowly add oxalyl chloride (approx. 1.1-1.2 eq.) to the reaction mixture at room temperature.[\[5\]](#) Vigorous gas evolution will be observed.
- Reaction: Stir the mixture for 30 minutes to 2 hours.[\[5\]](#) The reaction progress can be monitored by techniques like Thin Layer Chromatography (TLC) or by observing the cessation of gas evolution.
- Work-up: Once the reaction is complete, the solvent and excess reagent are removed under reduced pressure.
- Purification: The crude product is then purified by vacuum distillation to yield the final **2-Chloro-5-(trifluoromethyl)benzoyl chloride** as a clear liquid.[\[4\]](#)

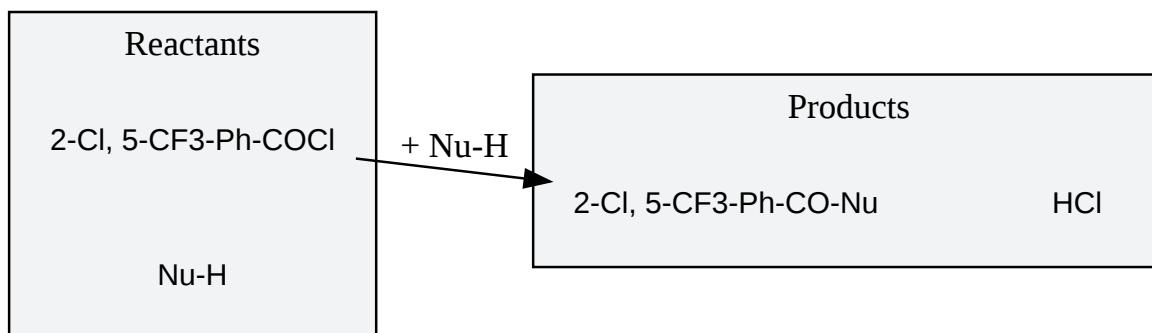
## Applications in Drug Discovery and Agrochemicals

The true value of **2-Chloro-5-(trifluoromethyl)benzoyl chloride** lies in its role as a versatile intermediate.[\[1\]](#) Acyl chlorides are highly reactive acylating agents used to form amides, esters, and ketones, which are common linkages in bioactive molecules.[\[6\]](#)

- Pharmaceutical Synthesis: This compound is a key building block for creating advanced pharmaceuticals.[\[1\]](#) The trifluoromethyl group is of particular interest in medicinal chemistry as it can enhance properties like metabolic stability, lipophilicity, and binding affinity of a drug molecule.[\[6\]](#) It is an intermediate in the synthesis of compounds like anserine quipine, a cholesterol ester transfer protein inhibitor.[\[7\]](#)

- Agrochemical Development: Similar to its role in pharmaceuticals, it is used in the synthesis of modern pesticides and herbicides.[1][7] The chloro and trifluoromethyl substituents are common toxophores in agrochemical design.
- Materials Science: The compound can be used in the synthesis of specialty polymers and materials where the unique properties imparted by fluorinated groups are desired.[6]

The general reactivity is depicted below, showing the acylation of a generic nucleophile (Nu-H), such as an amine or alcohol.



[Click to download full resolution via product page](#)

Caption: General acylation reaction using the title compound.

## Safety, Handling, and Storage

**2-Chloro-5-(trifluoromethyl)benzoyl chloride** is a reactive and corrosive chemical that requires strict safety protocols.[8][9]

- Hazards:
  - Causes severe skin burns and eye damage.[8][9]
  - Reacts with water, potentially violently, to release toxic and corrosive hydrogen chloride gas.[8][9]
  - May cause respiratory irritation.[9]

- It is a lachrymator, causing irritation and tearing of the eyes.[10]
- Handling:
  - Always handle in a well-ventilated area, preferably within a chemical fume hood.[8][9]
  - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat.[8][9][10]
  - Avoid contact with skin, eyes, and clothing.[8]
  - Keep away from water and moisture to prevent hazardous reactions.[8][9]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][8][9]
  - Store under an inert gas atmosphere (e.g., argon or nitrogen) as it is sensitive to moisture. [10]
  - Keep away from incompatible materials such as strong bases, alcohols, and oxidizing agents.[9]
- First Aid:
  - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[8][11] Seek immediate medical attention.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get immediate medical attention.[8][11]
  - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[8][11]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[11]

Always consult the latest Safety Data Sheet (SDS) from your supplier before handling this chemical.[8][9][10][11]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbino.com]
- 2. scbt.com [scbt.com]
- 3. 657-05-6|2-Chloro-5-(trifluoromethyl)benzoyl chloride|BLD Pharm [bldpharm.com]
- 4. 2-CHLORO-5-(TRIFLUOROMETHYL)BENZOYL CHLORIDE CAS#: 657-05-6 [m.chemicalbook.com]
- 5. 3-CHLORO-2-FLUORO-5-(TRIFLUOROMETHYL)BENZOYL CHLORIDE synthesis - chemicalbook [chemicalbook.com]
- 6. Buy 2-Fluoro-5-(trifluoromethyl)benzoyl chloride | 207981-46-2 [smolecule.com]
- 7. Page loading... [wap.guidechem.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
- 9. synquestlabs.com [synquestlabs.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [A Technical Guide to 2-Chloro-5-(trifluoromethyl)benzoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1585943#2-chloro-5-trifluoromethyl-benzoyl-chloride-cas-number>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)